

Spectroscopic Profile of Disperse Violet 8: A Technical Guide

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

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Introduction

Disperse Violet 8, also known by its Colour Index name C.I. 62030, is a synthetic anthraquinone dye. Its chemical formula is $C_{14}H_9N_3O_4$, with a molecular weight of 283.24 g/mol. The compound is registered under CAS number 82-33-7. Structurally, it is identified as 1,4-diamino-5-nitro-9,10-anthracenedione.^{[1][2]} This technical guide provides an in-depth overview of the spectroscopic properties of **Disperse Violet 8**, including mass spectrometry, infrared spectroscopy, and general characteristics for ultraviolet-visible and nuclear magnetic resonance spectroscopy. Detailed experimental protocols for these analytical techniques are also presented to aid in research and development activities.

Spectroscopic Data

The following sections summarize the available spectroscopic data for **Disperse Violet 8**.

Mass Spectrometry

High-resolution mass spectrometry is a critical tool for the confirmation of the molecular weight and elemental composition of **Disperse Violet 8**. The predicted collision cross-section (CCS) values for various adducts of **Disperse Violet 8** provide valuable information for its identification in complex matrices.[\[3\]](#)

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	284.06658	156.1
[M+Na] ⁺	306.04852	164.9
[M-H] ⁻	282.05202	161.4
[M+NH ₄] ⁺	301.09312	172.3
[M+K] ⁺	322.02246	156.7
[M] ⁺	283.05875	153.2
[M] ⁻	283.05985	153.2

Table 1: Predicted Collision Cross-Section Data for **Disperse Violet 8** Adducts. Data sourced from PubChemLite.[\[3\]](#)

Infrared (IR) Spectroscopy

The infrared spectrum of **Disperse Violet 8** reveals characteristic absorption bands corresponding to its key functional groups. The spectrum presented is for a condensed phase sample.[\[2\]](#)

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400-3300	N-H stretching (primary amines)
~3100-3000	C-H stretching (aromatic)
~1670-1630	C=O stretching (quinone)
~1620-1580	N-H bending (primary amines), C=C stretching (aromatic)
~1540-1500 & 1350-1300	N-O stretching (nitro group)

Table 2: Key Infrared Absorption Bands for **Disperse Violet 8**.^[2]

Ultraviolet-Visible (UV-Vis) Spectroscopy

While a specific maximum absorption (λ_{max}) for **Disperse Violet 8** is not readily available in the reviewed literature, anthraquinone dyes are known for their strong absorption in the visible region. Polymeric dyes based on 1,4-diaminoanthraquinone show absorption maxima in the range of 440-540 nm.^[4] Given its violet color, **Disperse Violet 8** is expected to have a λ_{max} in the yellow-green region of the visible spectrum, likely between 560 and 600 nm.

Nuclear Magnetic Resonance (NMR) Spectroscopy

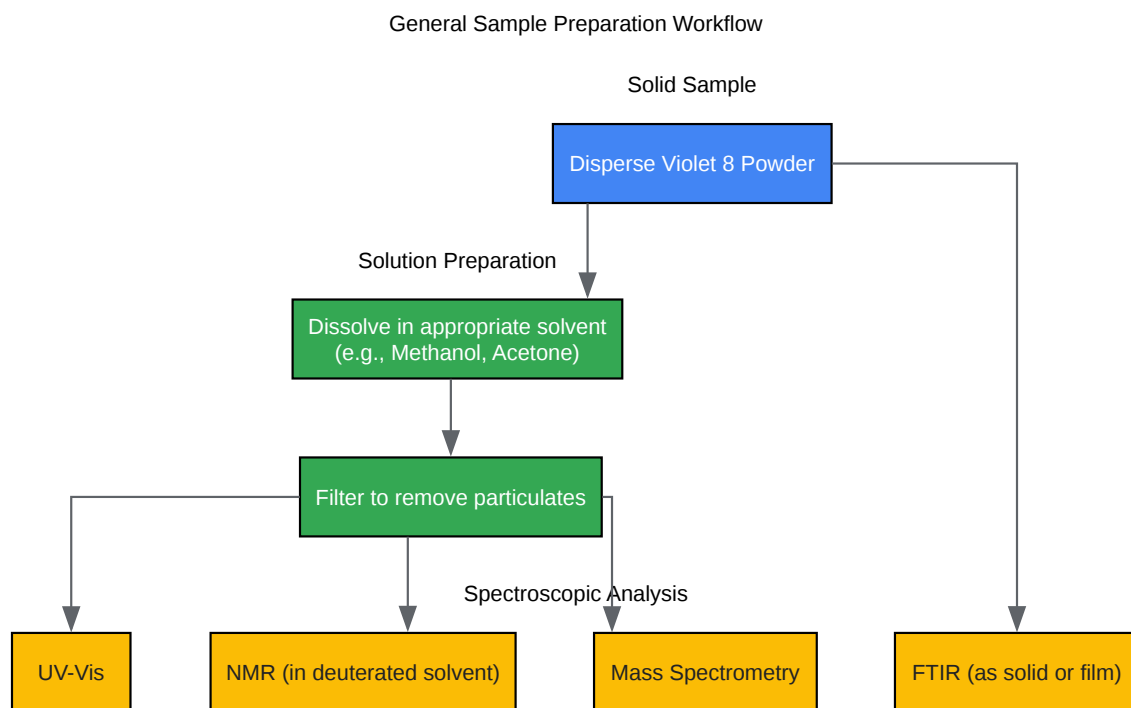
Specific experimental ^1H and ^{13}C NMR data for **Disperse Violet 8** were not found in the surveyed literature. However, general chemical shift regions for the protons and carbons in its structural motifs can be predicted based on known values for similar compounds. The aromatic protons are expected to appear in the range of 7.0-8.5 ppm, while the amine protons may show broad signals. The carbon signals for the anthraquinone core would be expected in the aromatic region of the ^{13}C NMR spectrum (110-160 ppm), with the carbonyl carbons appearing further downfield (>180 ppm).

Experimental Protocols

The following sections outline generalized experimental protocols for the spectroscopic analysis of **Disperse Violet 8**.

Sample Preparation for Spectroscopic Analysis

A general sample preparation workflow is crucial for obtaining high-quality spectroscopic data.



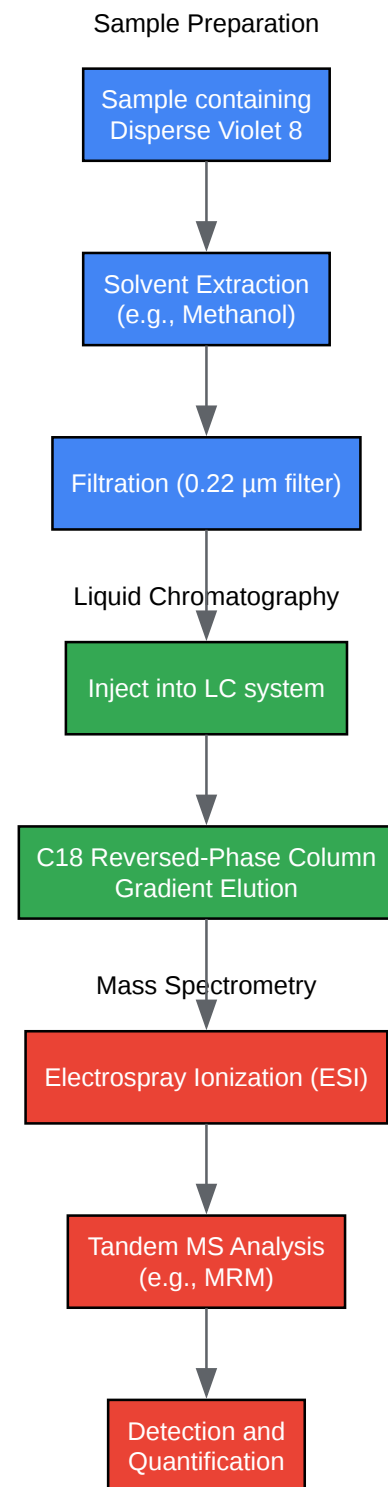
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Caption: A generalized workflow for preparing **Disperse Violet 8** for various spectroscopic analyses.

Mass Spectrometry (LC-MS/MS)

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for the analysis of disperse dyes.

LC-MS/MS Experimental Workflow



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Caption: A typical workflow for the analysis of **Disperse Violet 8** using LC-MS/MS.

Infrared (IR) Spectroscopy

Fourier-transform infrared (FTIR) spectroscopy is used to identify the functional groups present in a molecule.

- **Instrumentation:** A Fourier-transform infrared spectrometer.
- **Sample Preparation:** The solid dye can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory. Alternatively, a potassium bromide (KBr) pellet can be prepared by mixing a small amount of the dye with dry KBr powder and pressing it into a transparent disk.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} . A background spectrum of the empty sample holder (for ATR) or a pure KBr pellet is recorded and subtracted from the sample spectrum.

UV-Visible Spectroscopy

UV-Vis spectroscopy is used to determine the absorption characteristics of the dye in the ultraviolet and visible regions of the electromagnetic spectrum.

- **Instrumentation:** A UV-Vis spectrophotometer.
- **Sample Preparation:** A stock solution of **Disperse Violet 8** is prepared by accurately weighing a small amount of the dye and dissolving it in a suitable solvent (e.g., methanol, acetone, or benzene) in a volumetric flask. Serial dilutions are then made to obtain a series of standard solutions of known concentrations.
- **Data Acquisition:** The absorbance of each standard solution is measured at the wavelength of maximum absorption (λ_{max}). A blank solution (pure solvent) is used to zero the spectrophotometer. The absorption spectrum is typically recorded over a range of 200-800 nm.

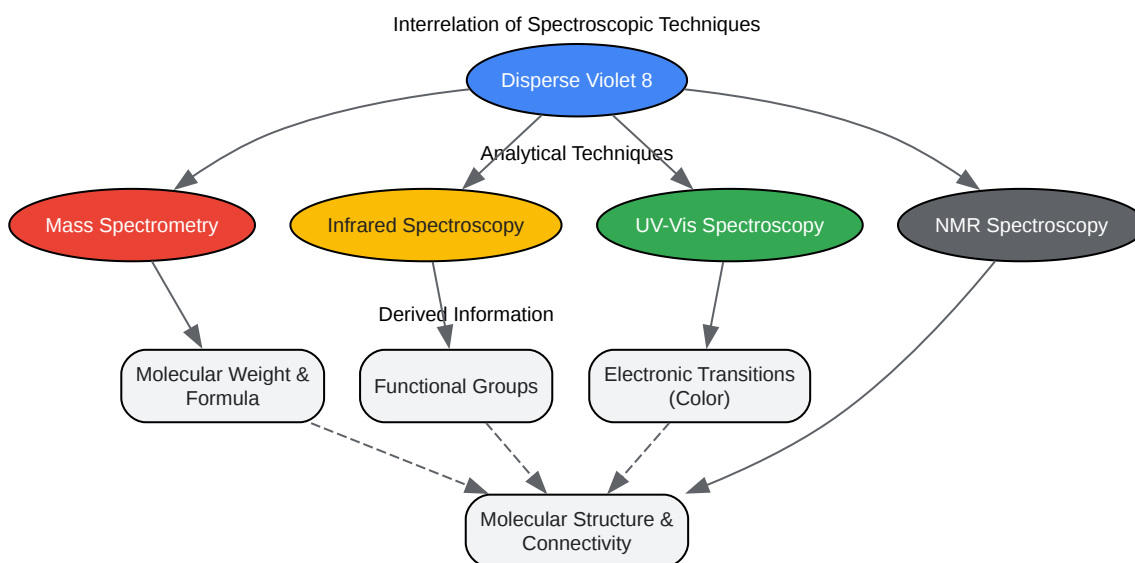
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms within a molecule.

- Instrumentation: A high-field NMR spectrometer.
- Sample Preparation: For ^1H NMR, approximately 5-25 mg of the dye is dissolved in about 0.6-0.7 mL of a suitable deuterated solvent (e.g., deuterated chloroform, DMSO- d_6 , or acetone- d_6). For ^{13}C NMR, a more concentrated solution is generally required. The solution should be filtered into a clean NMR tube to remove any particulate matter.
- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired using standard pulse sequences. Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

Logical Relationships in Spectroscopic Analysis

The different spectroscopic techniques provide complementary information for the comprehensive characterization of **Disperse Violet 8**.



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Caption: Logical flow of how different spectroscopic methods contribute to the full characterization of **Disperse Violet 8**.

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References

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